

# CAS number and molecular structure of 4-Bromo-2-tert-butylaniline

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## Compound of Interest

Compound Name: 4-Bromo-2-tert-butylaniline

Cat. No.: B494279

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## An In-Depth Technical Guide to 4-Bromo-2-tert-butylaniline

This technical guide provides a comprehensive overview of **4-Bromo-2-tert-butylaniline**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this compound's properties, synthesis, and applications.

## Core Compound Information

CAS Number: 850012-44-1[1][2]

Molecular Structure:

- Molecular Formula: C<sub>10</sub>H<sub>14</sub>BrN[1][3][4]
- Molecular Weight: 228.13 g/mol [1][3][5]
- Canonical SMILES: CC(C)(C)c1cc(ccc1N)Br[3]
- InChI: InChI=1S/C<sub>10</sub>H<sub>14</sub>BrN/c1-10(2,3)8-6-7(11)4-5-9(8)12/h4-6H,12H2,1-3H3[3][4]
- IUPAC Name: 4-Bromo-2-(tert-butyl)aniline

## Physicochemical Properties

Quantitative data for **4-Bromo-2-tert-butylaniline** is not readily available in the searched literature. The following table presents data for a closely related isomer, 2-Bromo-4-tert-butylaniline, for reference.

Property	Value	Source
Appearance	Yellow liquid	[6]
Molecular Weight	228.13 g/mol	[5]
XLogP3	3.6	[5]

## Synthesis

A general approach to the synthesis of bromo-tert-butylanilines involves the bromination of a tert-butylaniline precursor. While a specific protocol for **4-Bromo-2-tert-butylaniline** was not found, a detailed experimental protocol for the synthesis of the related isomer, 2-Bromo-4-tert-butylaniline, is provided below as a representative example.

Experimental Protocol: Synthesis of 2-Bromo-4-tert-butylaniline[6]

This protocol describes the synthesis of 2-Bromo-4-tert-butylaniline via the bromination of 4-tert-butylaniline using N-bromosuccinimide (NBS).

Materials:

- 4-tert-butylaniline
- N-bromosuccinimide (NBS)
- Dimethylformamide (DMF)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Water
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Petroleum ether

- Ethyl acetate

#### Procedure:

- Dissolve 4-tert-butylaniline (10 g, 68 mmol) in DMF (150 mL) in a flask and cool the solution to 0 °C in an ice bath. This step should be performed under strict light protection.
- Slowly add N-bromosuccinimide (NBS, 12.1 g, 68 mmol) to the cooled solution while stirring continuously. Maintain the temperature at 0 °C for 30 minutes.
- Remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for 18 hours.
- Upon completion of the reaction, pour the mixture into water (300 mL).
- Extract the aqueous mixture with dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>).
- Combine the organic phases and dry them over anhydrous magnesium sulfate (MgSO<sub>4</sub>).
- Filter the mixture and evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography using a mixture of petroleum ether and ethyl acetate (20:1) as the eluent.
- The final product is a colorless oily liquid. The reported yield is 87%.

## Applications in Drug Development and Research

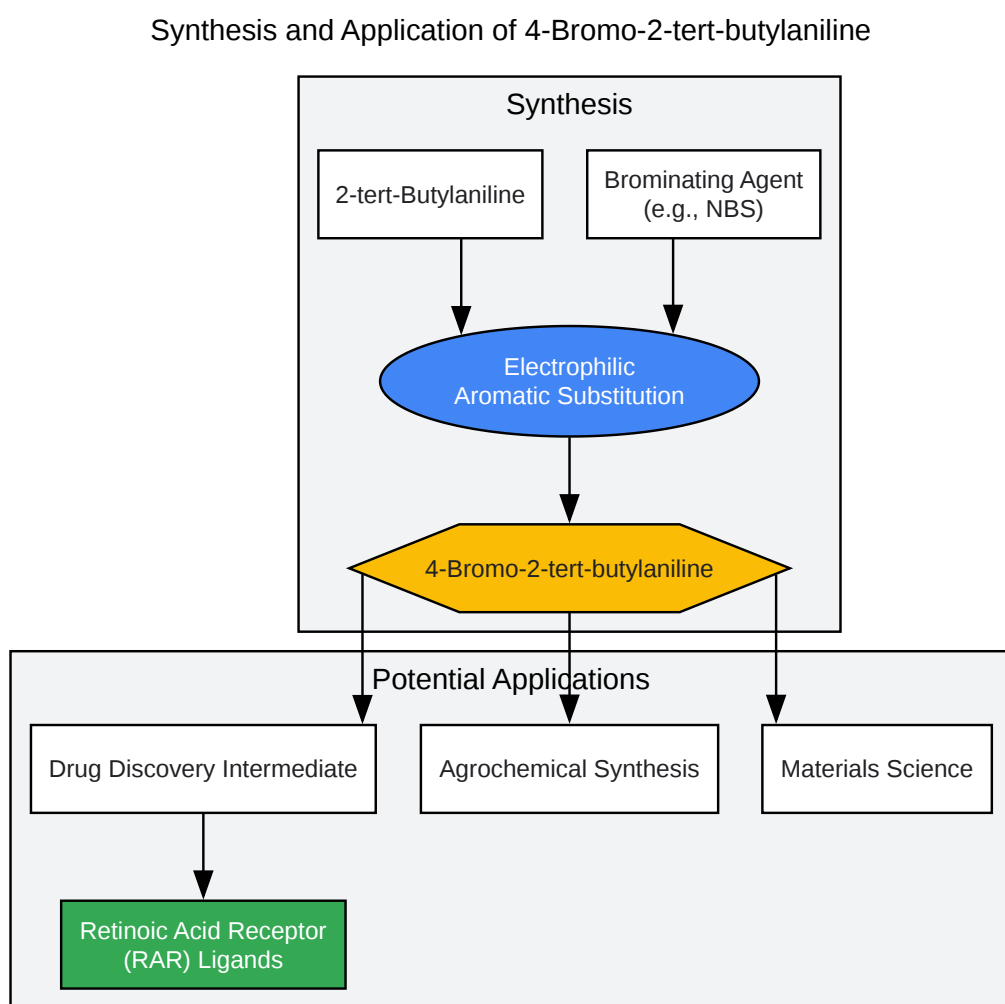
**4-Bromo-2-tert-butylaniline** serves as an important intermediate in the synthesis of more complex molecules. It is particularly noted as an intermediate in the preparation of ligands that modulate retinoic acid receptors (RAR).<sup>[1]</sup>

The broader class of bromo-substituted anilines are versatile building blocks in medicinal chemistry and materials science. For instance, related compounds are used in the synthesis of:

- Pharmaceutical ingredients for oncology, infectious diseases, and cardiovascular health.<sup>[7]</sup>

- Dyes and pigments.[6]
- Agrochemicals.[6]

The following diagram illustrates the logical relationship between the synthesis of **4-Bromo-2-tert-butylaniline** and its potential applications.



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Caption: Synthesis and applications of **4-Bromo-2-tert-butylaniline**.

## Safety and Handling

Detailed safety information for **4-Bromo-2-tert-butylaniline** is not readily available. The following information is for the closely related compound, 2-Bromo-4-tert-butylaniline, and should be used as a guide with appropriate caution.

GHS Hazard Statements:[5]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

Precautionary Statements and Handling:[8][9]

- Handling: Use in a well-ventilated area. Avoid breathing vapors, mist, or gas. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Storage: Keep container tightly closed and store in a well-ventilated place.
- First Aid (Eyes): In case of contact, immediately rinse eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- First Aid (Skin): In case of contact, wash with plenty of soap and water. Remove contaminated clothing and wash before reuse.
- First Aid (Inhalation): If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.

- First Aid (Ingestion): Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Always consult the Safety Data Sheet (SDS) for the specific product being used for complete and accurate safety information.

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- To cite this document: BenchChem. [CAS number and molecular structure of 4-Bromo-2-tert-butylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b494279#cas-number-and-molecular-structure-of-4-bromo-2-tert-butylaniline\]](https://www.benchchem.com/product/b494279#cas-number-and-molecular-structure-of-4-bromo-2-tert-butylaniline)

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